

Physical properties of Dimethyl malate (boiling point, density)

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Compound of Interest

Compound Name: Dimethyl malate

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An In-depth Technical Guide to the Physical Properties of Dimethyl Malate

For researchers, scientists, and professionals in drug development, a precise understanding of the physical properties of chemical compounds is fundamental. This guide provides a detailed overview of the boiling point and density of **dimethyl malate**, including experimental protocols for their determination.

Physical Properties of Dimethyl Malate

Dimethyl malate is the dimethyl ester of malic acid. Its physical properties, particularly its boiling point and density, are crucial for its handling, purification, and application in various chemical syntheses.

Quantitative Data Summary

The reported physical properties of **dimethyl malate** exhibit some variation across different sources. This can be attributed to differences in measurement conditions and the purity of the sample. A summary of the reported values is presented below for easy comparison.

Physical Property	Value	Conditions	Source(s)
Boiling Point	201 °C	Not specified	[1]
204-205 °C	760 mmHg (lit.)	[2]	
204 to 207 °C	Not specified	[3]	
249.00 to 250.00 °C	760.00 mm Hg (est)	[4]	
249.6 ± 20.0 °C	760 mmHg	[5]	
104-108 °C	1 mm Hg (lit.)	[6]	
Density	1.150 g/mL	Not specified	[1]
1.152 g/mL	at 25 °C (lit.)	[2]	
1.15 g/cm ³	at 25 °C (standard state)	[3]	
1.2 ± 0.1 g/cm ³	Not specified	[5]	
1.232 g/mL	at 20 °C (lit.)	[6]	

Experimental Protocols

Accurate determination of boiling point and density requires meticulous experimental technique. The following sections detail standard methodologies for these measurements.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. Several methods can be employed for its determination, with the choice often depending on the sample volume available.

1. Micro-Boiling Point Determination (Thiele Tube Method)

This method is suitable when only a small amount of the liquid is available.

- Apparatus: Thiele tube, thermometer, capillary tube (sealed at one end), rubber band or wire, heating source (Bunsen burner or oil bath), and mineral oil.

- Procedure:
 - A small amount of **dimethyl malate** is placed in a small test tube.
 - A capillary tube, sealed at one end, is inverted and placed inside the test tube containing the sample.
 - The test tube is attached to a thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.
 - The assembly is placed in a Thiele tube filled with mineral oil, ensuring the side arm is properly heated.
 - The Thiele tube is gently heated, causing the oil to circulate and heat the sample evenly.
 - As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
 - Heating is discontinued, and the liquid is allowed to cool slowly.
 - The boiling point is the temperature at which the liquid just begins to enter the capillary tube.^[7]

2. Distillation Method

For larger sample volumes, distillation is a common and accurate method for determining the boiling point.^[8]

- Apparatus: Distillation flask, condenser, receiving flask, thermometer, heating mantle, and boiling chips.
- Procedure:
 - The distillation flask is charged with **dimethyl malate** and a few boiling chips to ensure smooth boiling.
 - The apparatus is assembled for simple distillation, with the thermometer bulb positioned just below the side arm leading to the condenser.

- The flask is heated gently.
- The temperature is recorded when the vapor condensation ring is stable on the thermometer bulb and the liquid is distilling at a steady rate (1-2 drops per second). This temperature is the boiling point of the liquid.^{[7][8]}

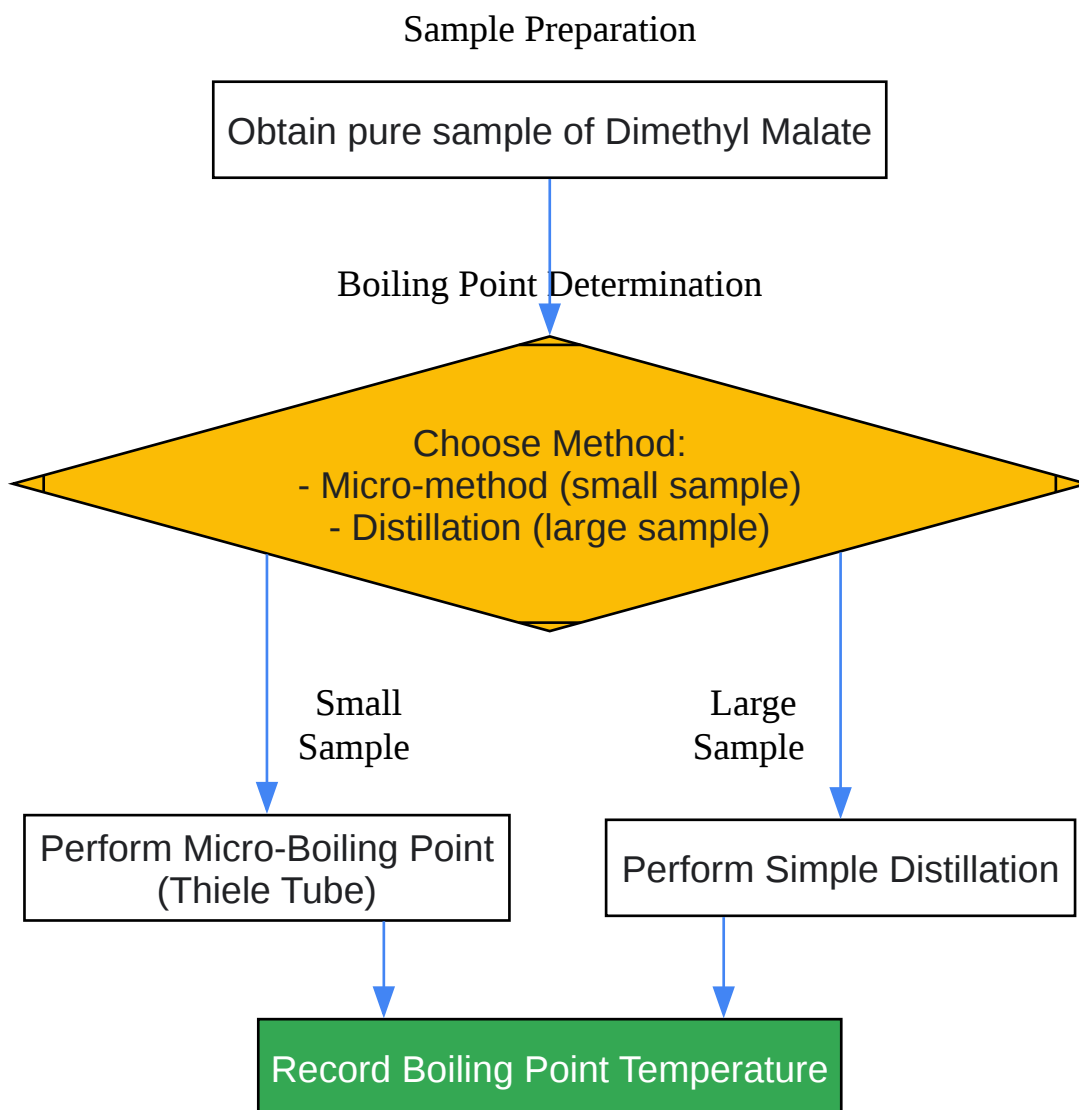
Determination of Density

Density is the mass of a substance per unit volume. For a liquid like **dimethyl malate**, it can be determined with high precision using common laboratory equipment.

- Apparatus: A balance (analytical or top-pan), a volumetric flask or pycnometer, and a pipette.
- Procedure:
 - The mass of a clean, dry volumetric flask or pycnometer is accurately measured.
 - A known volume of **dimethyl malate** is carefully transferred into the flask using a pipette, ensuring the bottom of the meniscus aligns with the calibration mark.
 - The mass of the flask containing the liquid is then measured.
 - The mass of the **dimethyl malate** is calculated by subtracting the mass of the empty flask from the mass of the flask with the liquid.^[9]
 - The density is calculated using the formula: $\text{Density} = \text{Mass} / \text{Volume}$.^{[10][11]} For the highest accuracy, these measurements should be performed at a constant, recorded temperature.^[12]

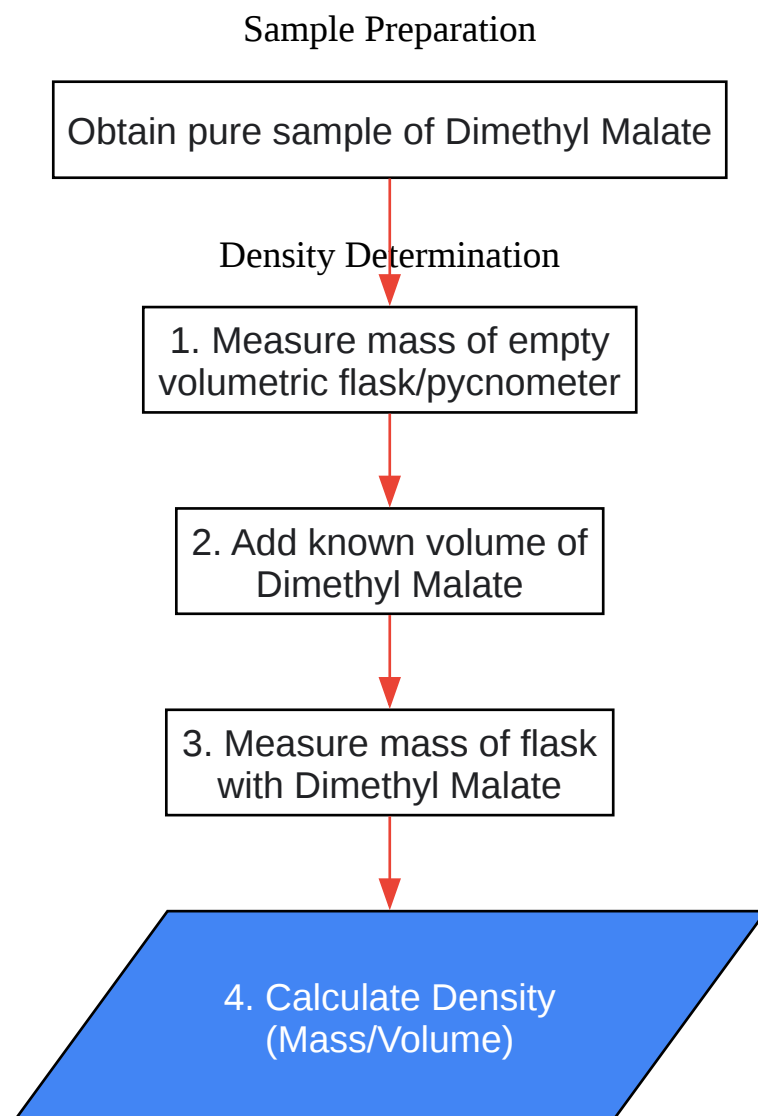
Visualizations

To further clarify the experimental processes, the following diagrams illustrate the logical workflow for determining the physical properties of **dimethyl malate**.



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Caption: Workflow for Boiling Point Determination.



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Caption: Workflow for Density Determination.

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